

Eicosyltriethylammonium Bromide: A Performance Comparison with Other Cationic Detergents

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Compound of Interest

Compound Name: Eicosyltriethylammonium bromide

Cat. No.: B562210

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A comprehensive analysis of the available scientific literature reveals a significant gap in experimental data regarding the performance of **eicosyltriethylammonium bromide** as a cationic detergent. While extensive research details the efficacy of other cationic surfactants, such as Cetyltrimethylammonium Bromide (CTAB), similar performance metrics for **eicosyltriethylammonium bromide** are not readily available in published studies. This guide, therefore, summarizes the known properties of **eicosyltriethylammonium bromide** and provides a comparative overview of well-characterized cationic detergents, highlighting the areas where further research is needed.

Eicosyltriethylammonium Bromide: What the Data Shows

Eicosyltriethylammonium bromide, also known as N,N,N-Triethyl-1-eicosanaminium bromide, is a quaternary ammonium salt. Its chemical and physical properties are summarized below:

Property	Value
CAS Number	75222-49-0
Molecular Formula	C ₂₆ H ₅₆ BrN
Molecular Weight	462.63 g/mol

Currently, published literature primarily identifies **eicosyltriethylammonium bromide** as a compound for use in organic synthesis. There is a notable absence of publicly accessible experimental data on its performance characteristics as a cationic detergent. Key performance indicators such as antimicrobial activity (Minimum Inhibitory Concentration), cytotoxicity, Critical Micelle Concentration (CMC), and surface tension reduction have not been extensively studied or reported.

Comparative Performance of Other Cationic Detergents

To provide a framework for potential future evaluation of **eicosyltriethylammonium bromide**, this section details the performance of other widely studied cationic detergents.

Cetyltrimethylammonium bromide (CTAB) is a prominent example and will be used as a primary comparator.

Antimicrobial Activity

Cationic detergents are known for their antimicrobial properties. The length of the alkyl chain significantly influences this activity. Studies on alkyltrimethylammonium bromides have shown a parabolic relationship between the n-alkyl chain length and antimicrobial activity, with a sharp increase in activity observed as the chain length increases from C10 to C12.^[1] For many bacteria, the optimal antimicrobial activity is seen with alkyl chains of 14-16 carbons.^[1]

Table 1: Minimum Inhibitory Concentration (MIC) of Cetyltrimethylammonium Bromide (CTAB) against various microorganisms

Microorganism	MIC (µg/mL)
Staphylococcus aureus	1.5 - 20
Escherichia coli	50
Pseudomonas aeruginosa	Not specified
Saccharomyces cerevisiae	Not specified

Note: Data compiled from studies on alkyltrimethylammonium bromides.^[1]

Experimental Protocol: Determination of Minimum Inhibitory Concentration (MIC)

The MIC is typically determined using a broth microdilution method. A standardized suspension of the target microorganism is added to a series of wells containing serial dilutions of the detergent. The plates are incubated under appropriate conditions (e.g., 24 hours at 37°C). The MIC is defined as the lowest concentration of the detergent that completely inhibits visible growth of the microorganism.

Cytotoxicity

The cytotoxicity of cationic surfactants is a critical parameter, especially for applications in drug delivery and personal care products. Studies have shown that cationic surfactants with long aliphatic chains, such as CTAB, can exhibit significant cytotoxicity.

Table 2: Cytotoxicity of Cetyltrimethylammonium Bromide (CTAB) against Human Cell Lines

Cell Line	Exposure Time	IC50 or Cell Viability
Human epidermal keratinocyte (HaCaT)	2 hours	64% cell viability at 100 µM
Human epidermal keratinocyte (HaCaT)	24 hours	~0% cell viability at 100 µM
Human lung fibroblast (CRL-1490)	2 hours	0% cell viability at 100 µM
Human lung fibroblast (CRL-1490)	24 hours	~0% cell viability at 100 µM

Note: Data extracted from studies on various surface coating agents.[\[2\]](#)

Experimental Protocol: Cell Viability Assay (e.g., MTT Assay)

Cell viability is commonly assessed using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay. Cells are seeded in 96-well plates and exposed to different concentrations of the detergent for a specified period. The MTT reagent is then added, which is converted by metabolically active cells into a colored formazan product. The absorbance of the

formazan solution is measured using a microplate reader, and the cell viability is expressed as a percentage of the untreated control.

Critical Micelle Concentration (CMC) and Surface Tension

The CMC is a fundamental property of surfactants, representing the concentration at which surfactant monomers self-assemble into micelles. It is a key indicator of a surfactant's efficiency. Surface tension reduction is another critical performance metric, indicating the surfactant's ability to lower the surface tension of a liquid.

Table 3: Critical Micelle Concentration (CMC) and Surface Tension of Cationic Detergents

Cationic Detergent	Alkyl Chain Length	CMC (mM)	Surface Tension at CMC (mN/m)
Hexyltrimethylammonium Bromide	C6	~130	Not specified
Octyltrimethylammonium Bromide	C8	~30	Not specified
Decyltrimethylammonium Bromide	C10	~8	Not specified
Dodecyltrimethylammonium Bromide	C12	~2	Not specified
Tetradecyltrimethylammonium Bromide	C14	~0.5	Not specified
Cetyltrimethylammonium Bromide (CTAB)	C16	0.93	~36
Octadecyltrimethylammonium Bromide	C18	~0.03	Not specified

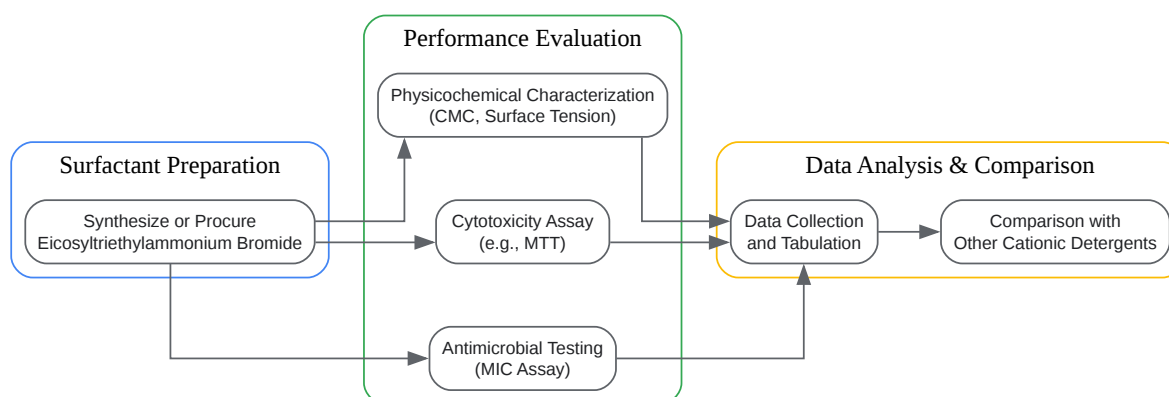
Note: CMC values are approximate and can vary with temperature and the presence of electrolytes.^{[3][4]}

Experimental Protocol: Determination of CMC and Surface Tension

The CMC and surface tension are often determined using a tensiometer. The surface tension of a series of surfactant solutions of increasing concentration is measured. A plot of surface tension versus the logarithm of the surfactant concentration will show a sharp break point. The concentration at this break point is the CMC, and the surface tension value at this point is the surface tension at the CMC. Alternatively, conductivity measurements can be used, where the CMC is identified by a distinct change in the slope of the conductivity versus concentration plot.

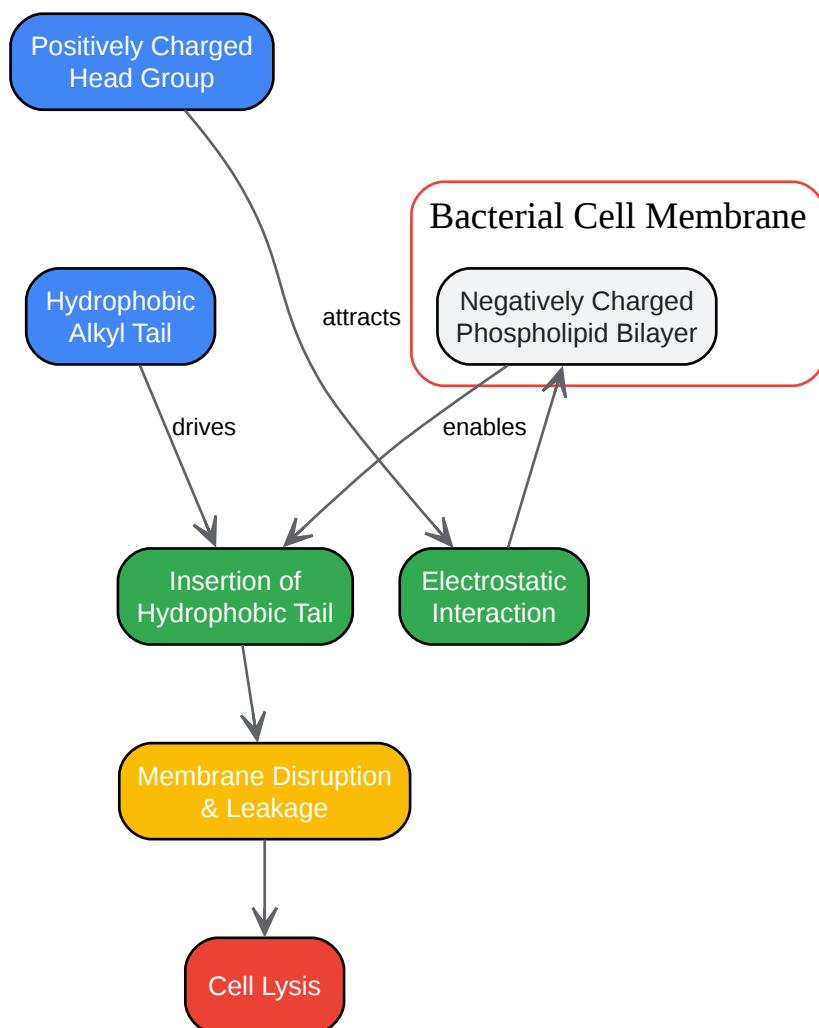
Signaling Pathways and Experimental Workflows

To visualize the concepts discussed, the following diagrams illustrate a typical experimental workflow for evaluating surfactant performance and a simplified representation of how cationic surfactants are thought to exert their antimicrobial action.



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Caption: Experimental workflow for evaluating the performance of a cationic detergent.



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